

# A Comprehensive Technical Guide to 2-((tert-Butoxycarbonyl)amino)phenyl)acetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-((tert-Butoxycarbonyl)amino)phenyl)acetic acid

Cat. No.: B558675

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CAS Number: 81196-09-0

This technical guide provides an in-depth overview of **2-((tert-Butoxycarbonyl)amino)phenyl)acetic acid**, a pivotal building block in contemporary drug discovery and organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document outlines the compound's physicochemical properties, spectroscopic data, synthesis, and key applications, with a focus on its role in peptide synthesis and as a pharmaceutical intermediate.

## Physicochemical and Spectroscopic Data

**2-((tert-Butoxycarbonyl)amino)phenyl)acetic acid**, commonly known as Boc-4-aminophenylacetic acid, is a derivative of phenylacetic acid featuring a tert-Butoxycarbonyl (Boc) protecting group on the amino moiety. This protecting group is instrumental in multi-step organic syntheses, particularly in peptide chemistry, where it prevents unwanted side reactions of the amine.<sup>[1][2]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties is presented in Table 1. This data is crucial for understanding the compound's behavior in various solvents and reaction conditions.

Property	Value	Reference
CAS Number	81196-09-0	<a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub>	<a href="#">[3]</a>
Molecular Weight	251.28 g/mol	<a href="#">[3]</a>
IUPAC Name	2-[4-[(2-methylpropan-2-yl)oxycarbonyl]amino]phenyl]acetic acid	<a href="#">[3]</a>
Appearance	White to off-white powder	-
Melting Point	201 °C (decomposes)	
Solubility	Soluble in methanol, ethanol, and other polar organic solvents.	-
InChI	InChI=1S/C13H17NO4/c1-13(2,3)18-12(17)14-10-6-4-9(5-7-10)8-11(15)16/h4-7H,8H2,1-3H3,(H,14,17)(H,15,16)	<a href="#">[3]</a>
InChIKey	ZXYKUPPWJMOKGE-UHFFFAOYSA-N	<a href="#">[3]</a>
SMILES	CC(C)(C)OC(=O)NC1=CC=C(C=C1)CC(=O)O	<a href="#">[3]</a>

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2-(4-((tert-Butoxycarbonyl)amino)phenyl)acetic acid**. Representative data is summarized in Table 2.

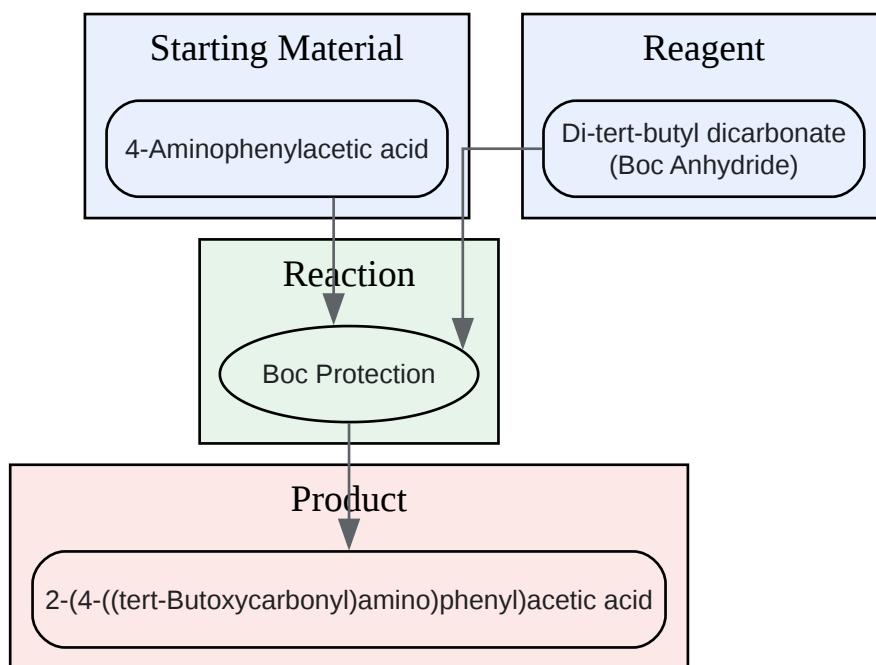
Spectrum Type	Key Peaks/Signals	Reference
<sup>13</sup> C NMR	Spectral data available.	[3]
GC-MS	Mass spectrometry data available.	[3]
IR (Infrared)	Characteristic peaks for C=O (carbonyl) of the carboxylic acid and carbamate, N-H stretching, and aromatic C-H stretching are expected.	-

## Synthesis and Applications

**2-((tert-Butoxycarbonyl)amino)phenyl)acetic acid** is a valuable intermediate, primarily utilized in the synthesis of complex organic molecules and peptides.[\[4\]](#)

## Synthesis

The synthesis of this compound typically involves the protection of the amino group of 4-aminophenylacetic acid with a tert-Butoxycarbonyl (Boc) group. A general synthetic workflow is depicted below.



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*General synthetic workflow for the target compound.*

A plausible synthetic route involves the reaction of 4-aminophenylacetic acid with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a suitable base.

## Applications in Drug Discovery and Peptide Synthesis

The presence of both a carboxylic acid and a protected amine makes this compound an ideal building block for solid-phase peptide synthesis (SPPS).<sup>[1][2]</sup> The Boc protecting group is stable under the conditions required for peptide coupling but can be readily removed with mild acid, allowing for the sequential addition of amino acids to a growing peptide chain.<sup>[5]</sup>

This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents. For instance, it is a key component in the preparation of C5a receptor (C5aR) antagonists, which are being investigated for their anti-inflammatory properties.<sup>[6]</sup> Derivatives of phenylacetic acid are also explored for a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory effects.<sup>[7][8][9]</sup>

## Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **2-(4-((tert-Butoxycarbonyl)amino)phenyl)acetic acid**.

## General Protocol for Boc Protection of 4-Aminophenylacetic Acid

This protocol describes a general method for the synthesis of the title compound.

### Materials:

- 4-Aminophenylacetic acid
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium hydroxide (NaOH)
- 1,4-Dioxane
- Water
- Ethyl acetate
- Hydrochloric acid (HCl)
- Brine

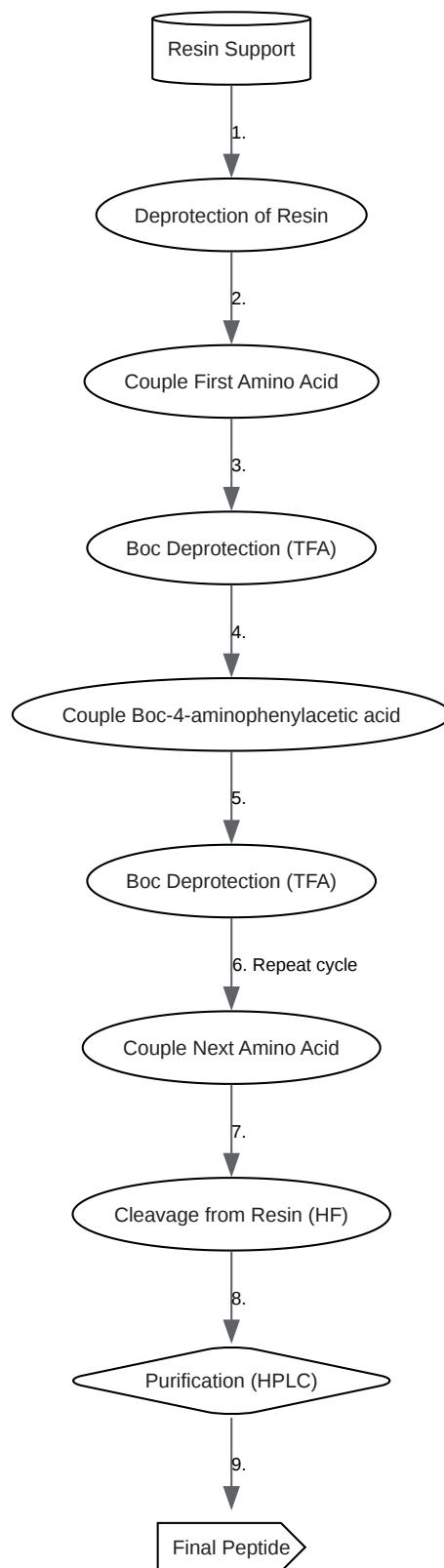
### Procedure:

- Dissolve 4-aminophenylacetic acid in an aqueous solution of sodium hydroxide and 1,4-dioxane.
- Cool the solution in an ice bath.
- Add a solution of di-tert-butyl dicarbonate in 1,4-dioxane dropwise to the cooled solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir overnight.

- Remove the 1,4-dioxane under reduced pressure.
- Wash the aqueous residue with ethyl acetate to remove any unreacted Boc anhydride.
- Acidify the aqueous layer to a pH of 2-3 with cold 1N HCl.
- Extract the product into ethyl acetate.
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- Purify the product by recrystallization or column chromatography.

## Application in Solid-Phase Peptide Synthesis (SPPS)

The following workflow illustrates the use of **2-((tert-Butoxycarbonyl)amino)phenyl)acetic acid** as a building block in Boc-based SPPS.





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(4-((tert-Butoxycarbonyl)amino)phenyl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558675#2-4-tert-butoxycarbonyl-amino-phenyl-acetic-acid-cas-number]

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